

Proper Disposal of Tribenuron-methyl: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Tribenuron-methyl

Cat. No.: B105370

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The correct disposal of **Tribenuron-methyl**, a sulfonylurea herbicide, is critical for ensuring laboratory safety and environmental protection. Due to its high toxicity to aquatic life with long-lasting effects, it must be managed as a hazardous waste from generation to disposal.[1][2][3] Adherence to strict protocols is necessary to prevent contamination of water systems and harm to non-target organisms.[4]

Improper disposal of **Tribenuron-methyl** is a violation of federal law and can lead to significant environmental damage.[5][6] This guide provides detailed, step-by-step procedures for researchers and laboratory personnel to manage and dispose of **Tribenuron-methyl** waste safely and in compliance with regulations.

Immediate Safety and Handling for Disposal

Before handling **Tribenuron-methyl** for disposal, it is imperative to wear appropriate Personal Protective Equipment (PPE), including chemical-resistant gloves, protective clothing, and eye/face protection.[1][5] All handling should occur in a well-ventilated area.

Key Disposal Principles:

- **Do Not Reuse:** Empty containers must never be reused for any purpose as they can retain hazardous residues.[4][7][8]
- **Prevent Environmental Release:** Avoid releasing the chemical or its containers into drains, sewers, or any waterways.[2][3][4][9]

- Follow Regulations: All waste must be handled and disposed of in accordance with all applicable local, state, and federal regulations.[3][6][10]

Step-by-Step Disposal Procedures Unused or Excess Tribenuron-methyl

Improper disposal of excess pesticides is prohibited.[6] If small amounts of a prepared solution remain, the preferred method is to use it up by applying it according to the label instructions.[8][11] If this is not possible, the material must be treated as hazardous waste.

- Step 1: Keep the product in its original, securely sealed container.[3]
- Step 2: Clearly label the container as "Hazardous Waste: **Tribenuron-methyl.**"
- Step 3: Store the container in a designated, cool, dry, and well-ventilated secure area, separated from food and feedstuffs.[4]
- Step 4: Arrange for disposal through a licensed hazardous waste disposal company. The recommended treatment method is burning in an appropriately licensed incinerator.[4]

Disposing of Empty Containers

Empty containers can be as hazardous as full ones due to residual chemicals.[12]

- Step 1: Triple or pressure rinse the container with a suitable solvent (e.g., water).[7]
- Step 2: Add the rinsate (the rinse water) to the spray tank for use.[7][9] Never pour rinsate down the drain or on the ground.[8]
- Step 3: After rinsing, make the container unusable by puncturing or crushing it.[3]
- Step 4: Dispose of the clean, punctured container in accordance with local regulations, which may involve returning it to the supplier or taking it to an approved waste management facility.[3][7]

Spills and Contaminated Materials

In the event of a spill, take immediate action to contain and clean up the material while wearing full PPE.

- Step 1: Control the spill and prevent it from entering drains or waterways.[\[3\]](#)
- Step 2: For solid spills, gently sweep the material into a suitable container. If appropriate, moisten first to prevent dusting.[\[1\]](#)
- Step 3: Collect all contaminated materials (e.g., absorbent pads, contaminated soil, used PPE) and place them in a separate, sealable, and clearly labeled hazardous waste container.[\[1\]](#)[\[3\]](#)[\[4\]](#)
- Step 4: Store the container with other **Tribenuron-methyl** waste for collection by a licensed hazardous waste contractor.

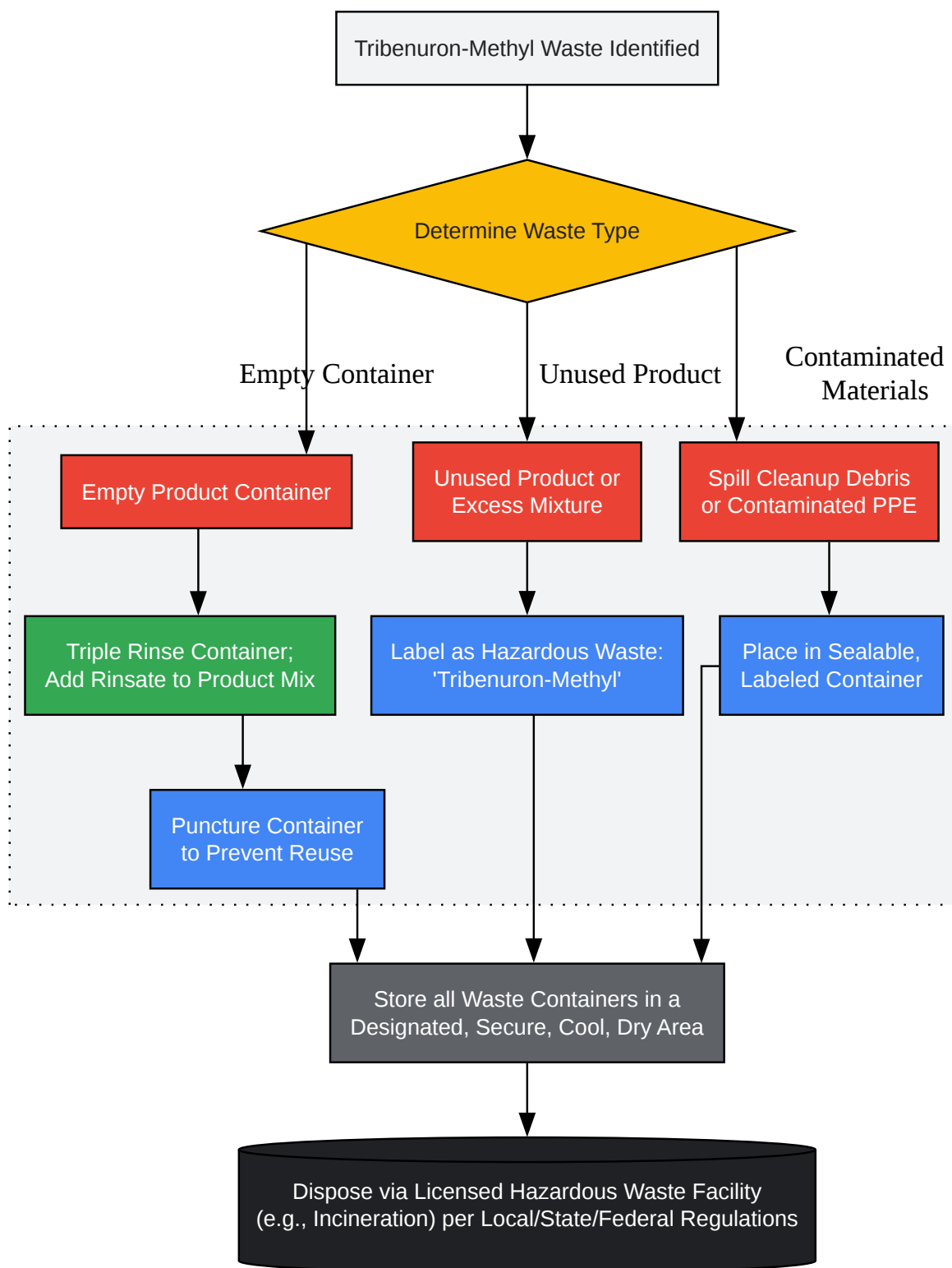
Quantitative Data and Specifications

The following table summarizes key quantitative data relevant to the safe handling and disposal of **Tribenuron-methyl**.

Parameter	Value / Specification	Source(s)
UN Number	3077	[10]
Proper Shipping Name	Environmentally hazardous substance, solid, n.o.s. (Tribenuron-methyl)	[10]
Hazard Class	9 (Miscellaneous hazardous materials)	[10]
Recommended Storage Temp.	20°C (Do not exceed 35°C)	[4]
Acute Oral Toxicity (Rat)	LD50: >5000 mg/kg	[3]
Acute Dermal Toxicity (Rabbit)	LD50: >2000 mg/kg	[3]
Aquatic Toxicity (Green Algae)	72-h ErC50: 68 µg/l (Very toxic to aquatic life)	[1][6]
Formulation Example	750 g/kg Water Dispersible Granules (WDG)	[4]

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **Tribenuron-methyl** waste in a laboratory setting.



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Caption: Workflow for the safe disposal of different types of **Tribenuron-methyl** waste.

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